

Technical Guide: Spectroscopic Profiling & Synthesis of 1-Phenylcyclopropanecarbaldehyde

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Compound of Interest

Compound Name:	1-Phenylcyclopropanecarbaldehyde
CAS No.:	21744-88-7
Cat. No.:	B1366810

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Executive Summary

1-Phenylcyclopropanecarbaldehyde (CAS: 2415-14-7) is a critical structural motif in medicinal chemistry, serving as a conformationally restricted building block. The geminal substitution of a phenyl ring and an aldehyde group on a cyclopropane scaffold creates a unique electronic environment. The cyclopropane ring, possessing significant

character due to Walsh orbitals, allows for conjugation with the carbonyl group, distinct from standard aliphatic aldehydes.

This guide provides a definitive spectroscopic atlas (NMR, IR, MS) and a validated synthesis protocol, designed for researchers requiring rigorous characterization data for quality control and structural validation.

Structural & Electronic Analysis

The molecule consists of a cyclopropane ring substituted at the C1 position with both a phenyl group and a formyl (-CHO) group.

- **Cyclopropyl Conjugation:** The bent bonds (banana bonds) of the cyclopropane ring can overlap with the π -system of the carbonyl and the phenyl ring. This results in a bathochromic shift in UV and a lowering of the carbonyl stretching frequency in IR compared to saturated aliphatic aldehydes.
- **Symmetry:** The molecule possesses a plane of symmetry passing through C1 and the para-carbon of the phenyl ring (assuming free rotation of the phenyl group is averaged or the conformation is bisected). Consequently, the two methylene groups (C2 and C3) are chemically equivalent, but the protons on each carbon are diastereotopic (cis vs. trans to the phenyl group), typically resulting in an AA'BB' coupling pattern in

¹H NMR.

Spectroscopic Atlas

Nuclear Magnetic Resonance (NMR) Spectroscopy

Solvent: CDCl₃

| Frequency: 400 MHz (Standard)

¹H NMR Data

The proton spectrum is characterized by the distinct aldehyde singlet and the complex coupling of the cyclopropane methylene protons.

Chemical Shift (, ppm)	Multiplicity	Integration	Assignment	Structural Insight
9.38	Singlet (s)	1H	-CHO	Aldehyde proton. Deshielded by anisotropy of C=O and Ph ring.
7.25 – 7.45	Multiplet (m)	5H	Ar-H	Phenyl aromatic protons.
1.65 – 1.75	Multiplet (m)	2H	Cyclopropyl -CH -	Protons cis to the carbonyl (or Ph, assignment varies by conformer). Part of AA'BB' system. [1]
1.40 – 1.50	Multiplet (m)	2H	Cyclopropyl -CH -	Protons trans to the carbonyl. Part of AA'BB' system. [1]

C NMR Data

Solvent: CDCl

Chemical Shift (, ppm)	Type	Assignment	Notes
200.5	Cq	C=O	Characteristic aldehyde carbonyl.
139.0	Cq	Ar-C	Quaternary aromatic carbon attached to the ring. [1]
129.5, 128.8, 127.9	CH	Ar-C	Ortho, meta, and para aromatic carbons.
39.5	Cq	C1 (Quaternary)	The gem-disubstituted cyclopropyl carbon.
16.2	CH	C2, C3	Cyclopropyl methylene carbons (equivalent).

Infrared (IR) Spectroscopy

Method: FTIR (Neat film or KBr pellet)

The IR spectrum confirms the presence of the carbonyl and the unique C-H bonds of the cyclopropane ring.

Wavenumber (cm)	Intensity	Assignment	Functional Group
3060 - 3010	Medium	C-H stretch ()	Cyclopropyl and Aromatic C-H stretches. (Cyclopropyl C-H has high -character).
2820, 2720	Weak/Med	C-H stretch	Aldehyde C-H doublet (Fermi resonance). Diagnostic for aldehydes.
1705	Strong	C=O stretch	Conjugated aldehyde. Lower than typical aliphatic (1725 cm) due to cyclopropyl conjugation.
1600, 1495	Medium	C=C stretch	Aromatic ring skeletal vibrations.

Mass Spectrometry (MS)

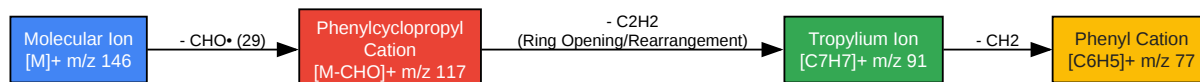
Method: EI (70 eV)

The fragmentation pattern is dominated by the stability of the benzyl/tropylium ion and the loss of the formyl group.

m/z (Da)	Intensity	Ion Identity	Fragmentation Logic
146	Moderate	[M]	Molecular ion.
117	Strong	[M - CHO]	Loss of formyl radical (29 Da). Formation of 1-phenylcyclopropyl cation.
115	Medium	[C H]	Indenyl cation (rearrangement).
91	Base Peak	[C H]	Tropylium ion (Rearrangement of benzyl fragment).
77	Medium	[C H]	Phenyl cation.

Fragmentation & Logic Diagram

The following diagram illustrates the primary mass spectrometric fragmentation pathway, highlighting the formation of the stable tropylium ion.



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Figure 1: The ionization of **1-phenylcyclopropanecarbaldehyde** leads to the loss of the formyl radical, followed by ring opening to the stable tropylium ion (m/z 91).

Experimental Protocol: Synthesis & Purification

Objective: Synthesis of **1-Phenylcyclopropanecarbaldehyde** via Swern Oxidation.

This protocol is selected for its reliability in preserving the sensitive cyclopropane ring, which can be prone to acid-catalyzed ring opening in harsher oxidation conditions.

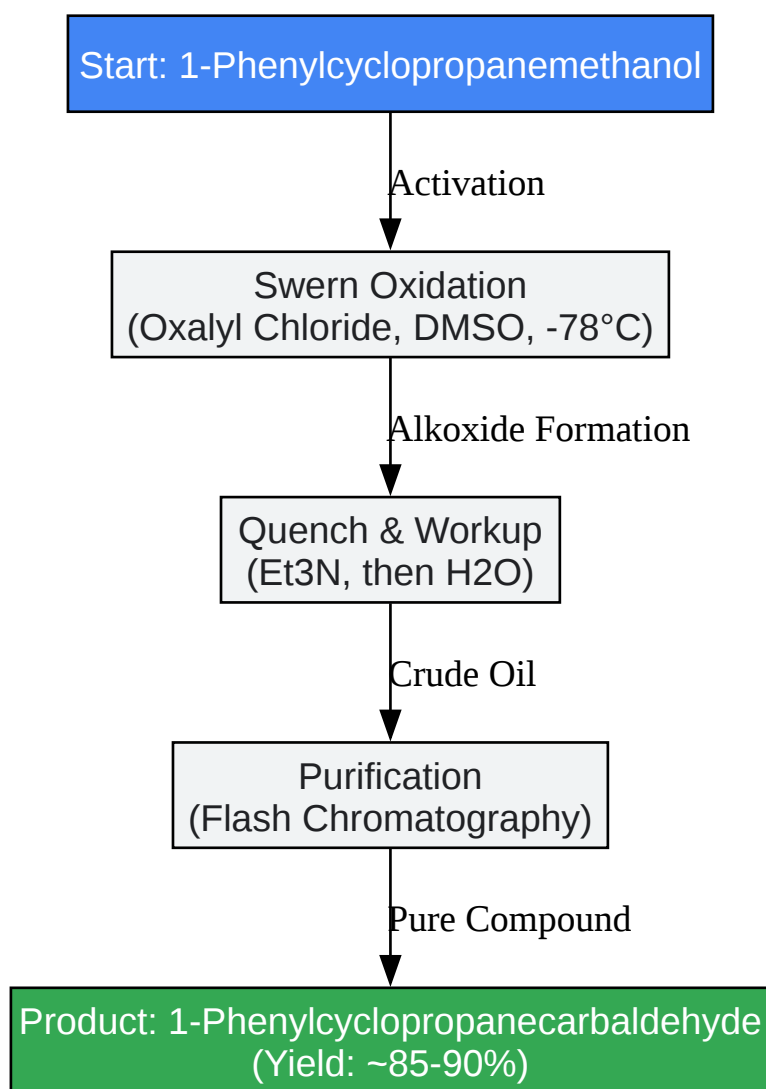
Reagents

- Substrate: 1-Phenylcyclopropanemethanol (1.0 eq)
- Oxidant: Oxalyl chloride (1.2 eq), DMSO (2.4 eq)
- Base: Triethylamine (5.0 eq)
- Solvent: Dichloromethane (DCM), anhydrous.

Step-by-Step Workflow

- Activation:
 - Cool a solution of oxalyl chloride (1.2 eq) in dry DCM to $-78\text{ }^{\circ}\text{C}$ under nitrogen atmosphere.
 - Add DMSO (2.4 eq) dropwise. Caution: Gas evolution (CO , CO_2). Stir for 15 minutes.
- Addition:
 - Add a solution of 1-phenylcyclopropanemethanol (1.0 eq) in DCM dropwise to the activated DMSO mixture, maintaining the temperature below $-60\text{ }^{\circ}\text{C}$.
 - Stir for 30 minutes at $-78\text{ }^{\circ}\text{C}$.
- Termination:

- Add triethylamine (5.0 eq) dropwise. The solution will become thick/white.
- Allow the reaction to warm to room temperature over 1 hour.
- Workup:
 - Quench with water. Extract with DCM (3x).[\[2\]](#)
 - Wash combined organics with 1M HCl (careful with acid sensitivity), NaHCO₃, and brine.
 - Dry over Na₂SO₄ and concentrate in vacuo.
- Purification:
 - Purify via flash column chromatography (Silica gel, Hexanes/EtOAc 9:1).
 - Target: Colorless to pale yellow oil.



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Figure 2: Workflow for the Swern oxidation of the precursor alcohol to the target aldehyde.

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